

# Chromatographic retention time comparison of aldehyde standards

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## Compound of Interest

Compound Name: 2,2-Dimethylhex-5-enal

CAS No.: 52278-99-6

Cat. No.: B1365124

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## References

- U.S. Environmental Protection Agency (EPA). "Method 8315A (SW-846): Determination of Carbonyl Compounds by High Performance Liquid Chromatography (HPLC)." EPA.gov, [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). "EPA Method 8315A (SW-846): Determination of Carbonyl Compounds by High Performance Liquid Chromatography (HPLC) - ESAM Program." EPA.gov, [\[Link\]](#)
- Restek Corporation. "Improve Analysis of Aldehydes and Ketones in Air Samples with Faster, More Accurate Methodology." Restek Resource Hub, [\[Link\]](#)
- Agilent Technologies. "Analysis of DNPH-derivatized Aldehydes and Ketones using the Agilent 1220 Infinity LC System with Diode Array Detector." Agilent.com, [\[Link\]](#)

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## Sources

- [1. epa.gov \[epa.gov\]](https://www.epa.gov)
- [2. epa.gov \[epa.gov\]](https://www.epa.gov)
- [3. unitedchem.com \[unitedchem.com\]](https://www.unitedchem.com)
- [4. Improve Analysis of Aldehydes and Ketones in Air Samples with Faster, More Accurate Methodology \[discover.restek.com\]](#)
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